

# Precision Analytics for Terpinyl Butyrate: Refractive Index & Specific Gravity Standards

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## Compound of Interest

Compound Name: TERPINYLBUTYRATE  
CAS No.: 1334-94-7  
Cat. No.: B1171652

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## Executive Summary

In the high-stakes landscape of pharmaceutical formulation and fine fragrance chemistry, Terpinyl Butyrate (CAS 2153-28-8) serves as a critical functional ester. Its efficacy—whether as a flavoring adjuvant or a fragrance fixative—relies heavily on isomeric purity.

This technical guide establishes the definitive Refractive Index (RI) and Specific Gravity (SG) standards for Terpinyl Butyrate. Unlike generic datasheets, this document focuses on the causality of physical deviations, providing researchers with a self-validating framework to detect impurities (such as unreacted

-terpineol) solely through physical constant analysis.

## Standard Specifications: The Regulatory Baseline

The following values represent the "Gold Standard" ranges accepted by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) and the Food Chemicals Codex (FCC). These are the benchmarks against which all raw material lots must be validated.

**Table 1: Physicochemical Standards for Terpinyl Butyrate**

Property	Specification Range	Conditions	Unit	Source
Refractive Index ( )	1.463 – 1.468	20°C, Sodium D-line	Dimensionless	JECFA/FCC [1]
Specific Gravity ( )	0.962 – 0.968	15.5°C (60°F)	Dimensionless	JECFA [1]
Density ( )	~0.938 – 0.945	25°C	g/mL	Sigma/Lit [2]
Boiling Point	244 – 246	760 mmHg	°C	FCC [1]
Solubility	Soluble (1:2 in 70% EtOH)	25°C	-	FCC [1]

“

*Critical Note on Density vs. Specific Gravity: Do not conflate Specific Gravity (*

*) with Density (*

*).*

- *SG is a ratio relative to water.*
- *Density is absolute mass per volume.*
- *Validation Check: If your densitometer reads 0.938 g/mL at 25°C, this corresponds to an SG (*  
*) of approximately 0.941, which is consistent with the temperature expansion*  
*from the 15.5°C standard.*

## Technical Deep Dive: The Physics of Purity

### Refractive Index ( )

The Refractive Index is a measure of the polarizability of the molecule's electron cloud. For Terpinyl Butyrate, the value is heavily influenced by the p-menthane skeleton and the ester linkage.

- The Impurity Shift (Self-Validation):
  - High RI (>1.468): Suspect unreacted  
  
-Terpineol. Terpineol has a significantly higher RI (~1.482–1.485) due to the free hydroxyl group and unsaturation [3]. A mixture shifting toward 1.470 is a clear indicator of incomplete esterification.
  - Low RI (<1.463): Suspect Terpene Hydrocarbons (e.g., Limonene, RI ~1.473, or degradation products). While Limonene has a high RI, other saturated acyclic impurities or residual solvents (ethanol/hexane) will depress the RI significantly.

## Specific Gravity & Isomeric Ratios

Terpinyl Butyrate is commercially produced as a mixture of isomers (

,

,

), with

-terpinyl butyrate being the dominant form.

- **Isomeric Impact:** The position of the double bond affects molecular packing. High -isomer content can subtly shift density.
- **Temperature Coefficient:** Terpenoid esters expand with heat. The correction factor for Terpinyl Butyrate is approximately 0.0007 g/mL per °C.
  - **Formula:**

## Methodology: Precision Measurement Protocols

### Protocol A: Refractive Index (Abbe Refractometry)

Objective: Determine

with

precision.

- **Sample Prep:** Filter 5 mL of sample through a 0.45  $\mu$ m PTFE filter to remove suspended solids or moisture haze (water droplets scatter light, artificially lowering contrast).
- **Calibration:** Verify instrument using distilled water ( ) and Bromonaphthalene ( ) if high-range calibration is needed.

- Temperature Equilibration: Circulate water at  $20.0^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$  through the prism jacket for 10 minutes.
- Measurement: Apply 2-3 drops. Close prism. Allow 60 seconds for thermal equilibrium. Align the shadow line with the crosshairs.
- Correction: If measuring at temperature  
  
, apply:

## Protocol B: Specific Gravity (Oscillating U-Tube)

Objective: Determine Specific Gravity relative to water.

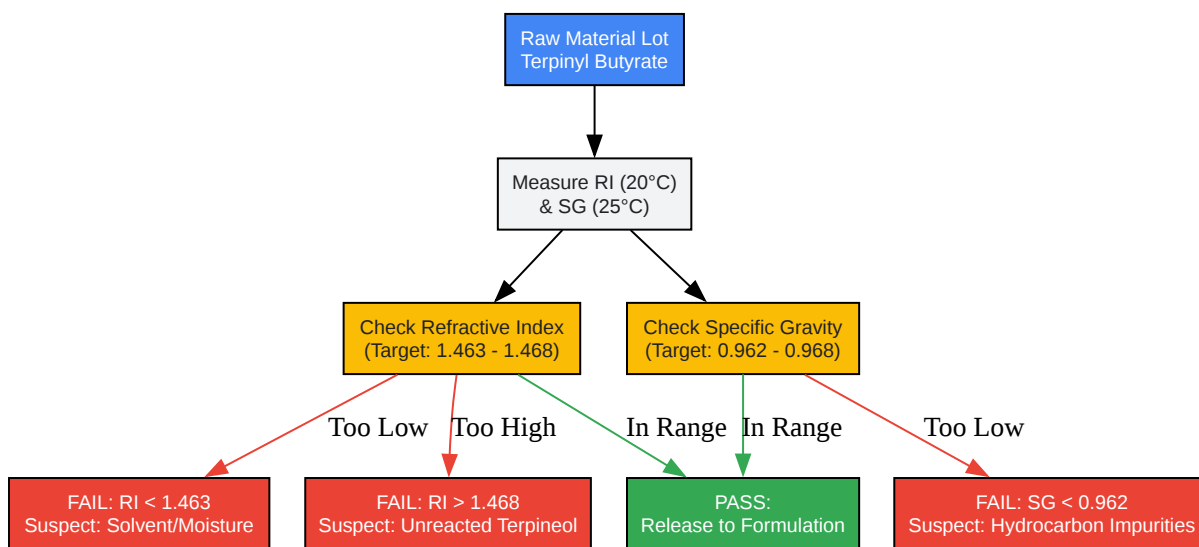
- Degassing: Sonicate sample for 5 minutes to remove micro-bubbles. Bubbles act as "voids," causing falsely low density readings.
- Injection: Inject sample into the oscillating cell (e.g., Anton Paar DMA series). Ensure no bubbles are visible in the camera view.
- Temperature: Set internal Peltier thermostat to  $20.00^{\circ}\text{C}$ .
- Calculation:

(Where

)

## Visualization: Quality Control Logic

The following diagram illustrates the "Self-Validating" decision tree for Terpinyl Butyrate analysis.



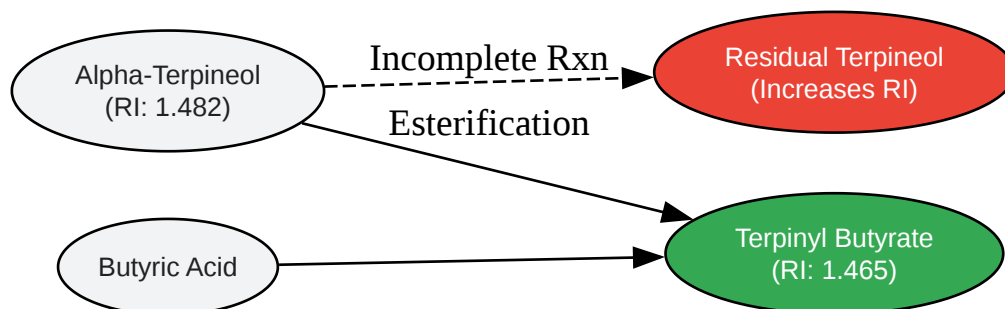
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Figure 1: Logic flow for validating Terpinyl Butyrate purity based on physicochemical constants.

## Synthesis & Impurity Profiling

Understanding the synthesis helps predict QC failures. Terpinyl Butyrate is typically synthesized via the esterification of

-Terpineol with Butyric Anhydride or Butyric Acid.



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Figure 2: Impact of synthesis efficiency on Refractive Index.

If the reaction is incomplete, the presence of residual

-Terpineol (RI ~1.482) will pull the mixture's RI upward, out of the 1.468 specification limit. This makes RI a faster proxy for reaction completion than GC-MS in a production environment.

## References

- Joint FAO/WHO Expert Committee on Food Additives (JECFA). (2006).[1] Terpinyl Butyrate: Specifications for Flavourings. FAO JECFA Monographs 1. Retrieved from [\[Link\]](#)[2][3]
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## Sources

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